

5-(Carboxyhydroxymethyl)uridine: Operational Disposal Guide

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Compound of Interest

Compound Name: 5-(Carboxyhydroxymethyl)uridine

Cat. No.: B1257005

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Chemical Profile & Hazard Identification

Before initiating disposal, you must validate the physical state and chemical nature of the waste stream. **5-(Carboxyhydroxymethyl)uridine** is a modified nucleoside often used as a reference standard in tRNA research or as a synthetic intermediate in nucleoside analog development.

Property	Specification
Chemical Name	5-(Carboxyhydroxymethyl)uridine
Abbreviation	chm ⁵ U
CAS Number	934743-11-0 (Acid form); 89665-83-8 (Methyl ester derivative)
Physical State	Solid (Crystalline powder)
Solubility	Soluble in Water, DMSO, Methanol
Hazard Classification	Irritant (Skin Irrit. 2, Eye Irrit.[1][2][3][4] 2A, STOT SE 3)
RCRA Status	Not P-listed or U-listed; treat as Non-Regulated Hazardous Waste unless mixed with listed solvents.

Critical Safety Directive

While chm^5U is not classified as acutely toxic, modified nucleosides can exhibit biological activity. Treat all waste as potentially bioactive. Do not dispose of via sanitary sewer (sink) or regular trash.

Pre-Disposal Segregation & Handling

Effective disposal begins at the bench. Segregation prevents dangerous chemical incompatibilities and reduces disposal costs.

A. Solid Waste (Pure Compound & Debris)

- Pure Substance: Expired or degraded powder must be collected in a dedicated wide-mouth jar.
- Contaminated Debris: Weigh boats, gloves, and pipette tips contaminated with chm^5U should be segregated from general lab trash.
- Container: Use High-Density Polyethylene (HDPE) or amber glass containers.

B. Liquid Waste (Stock Solutions & Reaction Mixtures)

Liquid waste must be segregated based on the solvent matrix.

- Aqueous Stream: Solutions where water is >90% of the volume (e.g., buffers, cell media).
- Organic Stream: Solutions containing DMSO, Methanol, or Acetonitrile.
 - Note: Do not mix oxidizers (e.g., peroxides) with organic nucleoside waste.

Step-by-Step Disposal Protocols

Protocol 1: Solid Waste Disposal

- Containment: Transfer solid chm^5U into a screw-top container. Double-bag contaminated debris (gloves/tips) in clear polyethylene bags (minimum 4 mil thickness).
- Labeling: Affix a hazardous waste tag.

- Chemical Name: Write "**5-(Carboxyhydroxymethyl)uridine**" (Do not use abbreviations like chm⁵U).
- Hazard Checkbox: Mark "Irritant" and "Toxic" (precautionary).
- Storage: Store in a satellite accumulation area (SAA) until pickup.

Protocol 2: Liquid Waste Disposal

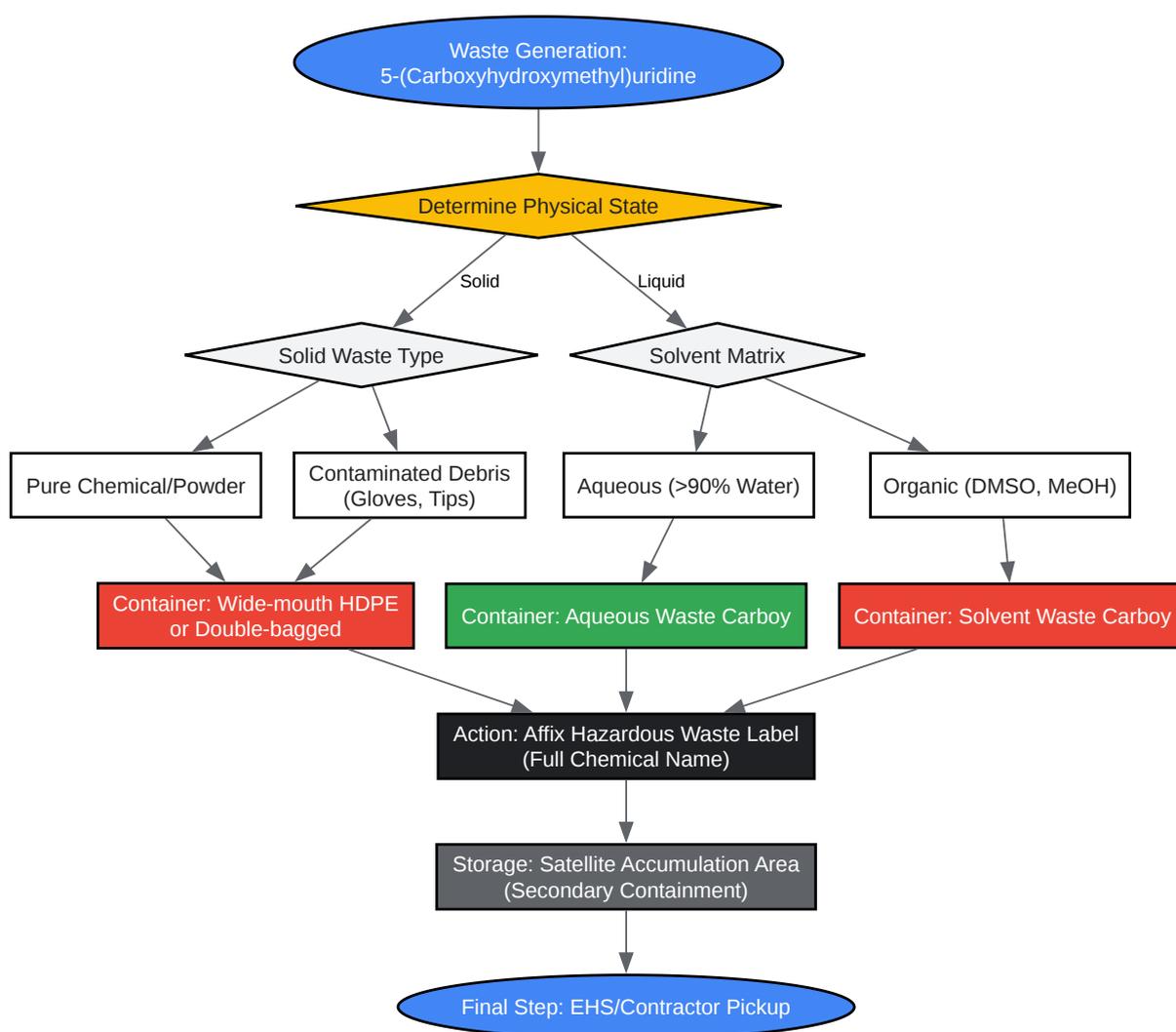
- pH Check: Ensure the waste stream is neutral (pH 5–9). If the nucleoside was in an acidic/basic reaction, neutralize carefully before adding to the waste carboy to prevent heat generation.
- Solvent Compatibility:
 - Aqueous: Pour into the "Blue" (or site-specific) aqueous waste carboy.
 - Organic: Pour into the "Red" (or site-specific) solvent waste carboy (e.g., Halogenated vs. Non-Halogenated).
- Rinsing: Triple-rinse empty stock vials with the compatible solvent. Add the first rinse to the liquid waste container. Subsequent rinses can often be treated as non-hazardous if the solvent itself is non-hazardous (check local EHS rules).

Protocol 3: Empty Container Management

- Triple Rinse: Rinse the original manufacturer bottle three times with a solvent capable of dissolving the residue (e.g., water or methanol).
- Deface Label: Use a permanent marker to cross out the chemical name and hazard symbols.
- Disposal:
 - If rinsed with water: Recycle or trash (glass/plastic).^[5]
 - If rinsed with solvent: Let the solvent evaporate in a fume hood (if permitted) or dispose of the container as solid hazardous waste.

Decision Logic & Workflow

The following diagram illustrates the decision process for segregating and disposing of chm^5U waste streams.



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Figure 1: Decision matrix for segregating **5-(Carboxyhydroxymethyl)uridine** waste streams based on physical state and solvent composition.

Emergency Procedures (Spill Response)

In the event of a spill, immediate action is required to prevent exposure and contamination.[6]

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE: Don nitrile gloves (double-gloving recommended), safety goggles, and a lab coat. If powder is airborne, use an N95 respirator or work within a fume hood.
- Containment:
 - Powder Spill: Cover with wet paper towels to prevent dust generation. Scoop into a waste container.
 - Liquid Spill: Cover with an inert absorbent (vermiculite or spill pads).[1]
- Decontamination: Clean the surface with a 10% bleach solution (to degrade nucleic acid residues) followed by a water rinse. Collect all cleanup materials as hazardous solid waste. [1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 14367012, **5-(Carboxyhydroxymethyl)uridine**. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison (2022). Appendix A: Disposal Procedures by Chemical. Retrieved from [\[Link\]](#)

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